Technical Guide: 3-Iodo-1-methyl-7-nitro-1H-indazole

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Iodo-1-methyl-7-nitro-1H-indazole*
CAS No.:	*864724-65-2*
Cat. No.:	*B1314960*

Get Quote

Molecular Weight, Synthesis, and Regioselective Characterization[1]

Executive Summary

3-Iodo-1-methyl-7-nitro-1H-indazole (CAS: 864724-65-2) is a functionalized indazole scaffold used primarily as a building block in medicinal chemistry.[1][2][3][4] Its structural uniqueness lies in the C3-iodine handle (enabling palladium-catalyzed cross-couplings) and the C7-nitro group (a latent amine for further derivatization).[1]

However, the synthesis of this molecule presents a specific challenge: the 7-nitro group strongly directs alkylation to the N2-position, making the isolation of the desired N1-methyl isomer a critical quality control checkpoint.[1] This guide provides the precise molecular weight data required for high-resolution mass spectrometry (HRMS) and details the regioselective logic necessary for its production.

Physicochemical Profile & Molecular Weight

© 2026 BenchChem. All rights reserved.

For quantitative analysis and stoichiometry, researchers must distinguish between the Average Molecular Weight (for molarity calculations) and the Monoisotopic Mass (for mass spectrometry identification).

Table 1: Molecular Mass Specifications

Parameter	Value	Context
Chemical Formula	$C_8H_6IN_3O_2$	Stoichiometry
Average Molecular Weight	303.06 g/mol	Weighing & Molarity
Monoisotopic Mass	302.95048 Da	HRMS ($M+H^+$ target: 303.9578)
Exact Mass	302.95048	Theoretical calculation
Heavy Atom Count	14	Crystallography
Isotope Pattern	Single dominant peak	Iodine (^{127}I) is monoisotopic

> *Critical MS Note: Unlike brominated compounds (1:1 ratio of ^{79}Br:^{81}Br), this iodinated compound exhibits a single dominant mass peak due to the monoisotopic nature of Iodine-127.*

Synthesis & Regiochemistry Strategy

The core challenge in synthesizing **3-Iodo-1-methyl-7-nitro-1H-indazole** is the methylation step.[1] The nitro group at position 7 creates steric hindrance and electronic repulsion at N1, often favoring the thermodynamically less stable N2-isomer by a ratio of >9:1 under standard conditions.

Experimental Protocol: Regioselective Synthesis

Objective: Synthesize **3-Iodo-1-methyl-7-nitro-1H-indazole** with >98% isomeric purity.

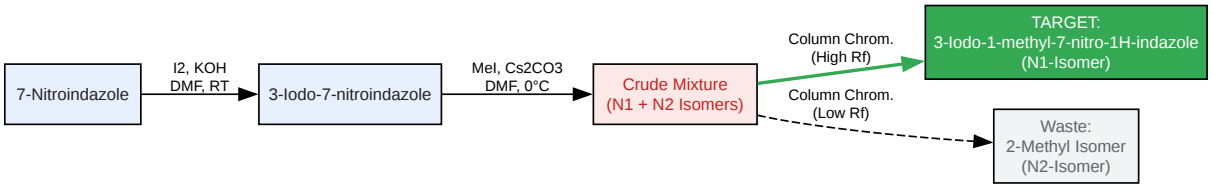
Step 1: Iodination of 7-Nitroindazole

© 2026 BenchChem. All rights reserved.

- Reagents: 7-Nitroindazole, Iodine (I_2), KOH, DMF.
- Procedure: Dissolve 7-nitroindazole in DMF. Add KOH (3.0 equiv) followed by portion-wise addition of I_2 (1.1 equiv). Stir at RT for 4 hours.
- Mechanism: Electrophilic aromatic substitution at C3.
- Result: 3-Iodo-7-nitroindazole (Solid).[1][5]

Step 2: Methylation and Isomer Separation (The Critical Step)

- Reagents: 3-Iodo-7-nitroindazole, Methyl Iodide (MeI), Cs_2CO_3, anhydrous DMF.[1]
- Procedure:
  - Suspend 3-iodo-7-nitroindazole in DMF with Cs_2CO_3.
  - Add MeI (1.2 equiv) at 0°C to suppress N2-alkylation kinetics.[1]
  - Outcome: A mixture of N2-methyl (Major) and N1-methyl (Minor, Target).[1]
  - Purification: Silica gel chromatography is mandatory.
    - Eluent: Hexane/Ethyl Acetate (gradient).
    - Order of Elution: The N1-methyl isomer (target) is typically less polar (higher R_f) than the N2-isomer due to the shielding of the dipole by the adjacent nitro group.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Synthesis pathway highlighting the critical chromatographic separation of the N1/N2 regioisomers.

Analytical Validation (Self-Validating Protocol)

To ensure the isolated product is the correct 1-methyl isomer and not the 2-methyl impurity, use the following validation logic:

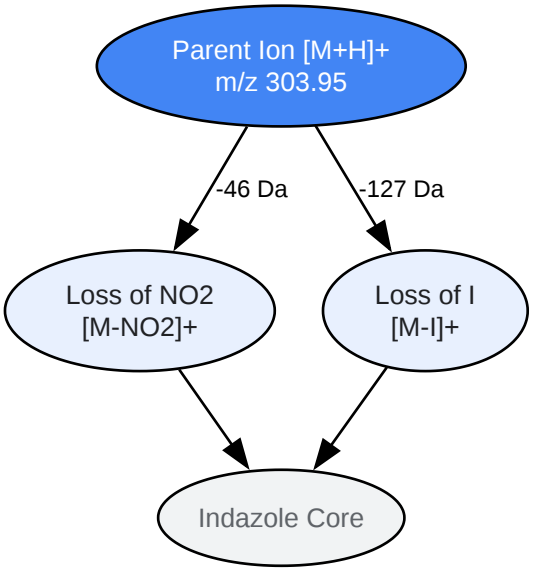
A. 1H-NMR Diagnostics[1][6][7]

- N1-Methyl (Target): The methyl singlet typically appears at δ 4.20–4.30 ppm.[1] The proton at C6 (adjacent to Nitro) will show a specific coupling pattern (doublet of doublets).
- N2-Methyl (Impurity): The methyl singlet is often shielded relative to N1 or appears distinctively around δ 4.0–4.15 ppm.[1]
- NOE (Nuclear Overhauser Effect):
  - Irradiate the Methyl peak.
  - Target (N1-Me): NOE observed to H7? No (H7 is a Nitro group).[8][9] NOE observed to H2? No. Key: NOE is often weak or absent to the aromatic ring due to the 7-NO2 steric block, distinguishing it from the N2-isomer which may show NOE to H3 (if H3 were present, but here C3 is Iodo).
  - Definitive Check: X-ray crystallography is the gold standard if NMR is ambiguous, but R_f comparison with literature standards is usually sufficient.

B. Mass Spectrometry Fragmentation

In MS/MS (tandem mass spec), the fragmentation pattern confirms the structure.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Predicted ESI-MS fragmentation pathway showing characteristic loss of Nitro and Iodine groups.

Applications in Drug Discovery

This molecule serves as a "bifunctional" scaffold:

- C3-Position (Iodine): Ready for Suzuki-Miyaura coupling to introduce aryl or heteroaryl groups (e.g., creating 3-phenylindazole kinase inhibitors).[1]
- C7-Position (Nitro): Can be reduced (Fe/NH_4Cl or H_2/Pd) to an amine after the C3 coupling is complete. This amine can then be converted to amides or ureas, common motifs in kinase binding pockets (e.g., interacting with the hinge region).

References

- PubChem. (2025). Compound Summary: **3-Iodo-1-methyl-7-nitro-1H-indazole**.[1][2][3][5][10][11] National Library of Medicine.
- Keating, J. J., & Alam, F. (2021).[12] Regioselective N-alkylation of the 1H-indazole scaffold. Beilstein Journal of Organic Chemistry, 17, 1939–1951.[12]
- BenchChem. (2025).[13] Troubleshooting regioselectivity in indazole synthesis.

© 2026 BenchChem. All rights reserved.

- Fluorochem. (2025).[14] Product Analysis: **3-Iodo-1-methyl-7-nitro-1H-indazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1363382-12-0|3-Iodo-1-methyl-6-nitro-1H-indazole|BLD Pharm [bldpharm.com]
- 2. 864724-65-2|3-Iodo-1-methyl-7-nitro-1H-indazole|BLD Pharm [bldpharm.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. EP-Directory listing-Product Center-Changzhou Extraordinary Pharmatech co.,LTD- [feifanchem.com]
- 5. fluorochem.co.uk [fluorochem.co.uk]
- 6. Synthesis of Novel Series of 1-(6-Hydroxy-4-(1H-indol-3-yl)-3,6-dimethyl- 4,5,6,7-tetrahydro-1H-indazol-5-yl)ethan-1-oneas Evaluations of their Antimicrobial Activity with Insilco Docking Study [jmchemsci.com]
- 7. researchgate.net [researchgate.net]
- 8. 7-Nitroindazole, a nitric oxide synthase inhibitor, has anxiolytic-like properties in exploratory models of anxiety - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. 7-Nitroindazole and methylene blue, inhibitors of neuronal nitric oxide synthase and NO-stimulated guanylate cyclase, block MK-801-elicited behaviors in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 864724-65-2 3-Iodo-1-methyl-7-nitro-1H-indazole AKSci 3418CT [aksci.com]
- 11. 864724-65-2 | CAS DataBase [m.chemicalbook.com]
- 12. pure.mpg.de [pure.mpg.de]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Technical Guide: 3-Iodo-1-methyl-7-nitro-1H-indazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314960/docs#technical-guide-3-iodo-1-methyl-7-nitro-1h-indazole]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.